

BI-1935: A Technical Guide to a Potent and Selective sEH Inhibitor

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Compound of Interest

Compound Name: *BI-1935*

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Abstract

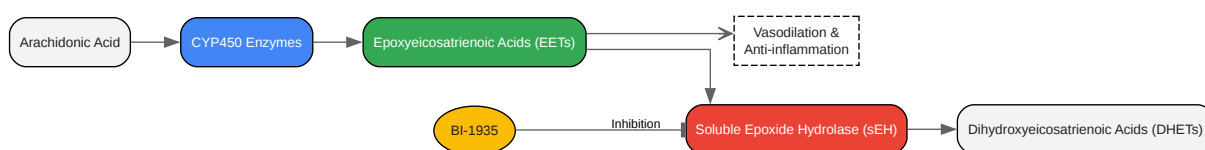
BI-1935 is a potent and selective small molecule inhibitor of the soluble epoxide hydrolase (sEH) enzyme. By preventing the degradation of endogenous epoxyeicosatrienoic acids (EETs), **BI-1935** offers a promising therapeutic strategy for a range of cardiovascular and inflammatory diseases. This technical guide provides a comprehensive overview of the mechanism of action of **BI-1935**, supported by quantitative data, detailed experimental methodologies, and visualizations of the key signaling pathways involved.

Core Mechanism of Action

The primary mechanism of action of **BI-1935** is the direct inhibition of the soluble epoxide hydrolase (sEH) enzyme. sEH is a key enzyme in the arachidonic acid cascade, responsible for the hydrolysis of epoxyeicosatrienoic acids (EETs) into their less active dihydroxyeicosatrienoic acids (DHETs)[1][2]. By inhibiting sEH, **BI-1935** effectively increases the bioavailability of EETs, which are potent signaling molecules with vasodilatory and anti-inflammatory properties[1][2].

The Soluble Epoxide Hydrolase Pathway

The sEH pathway is a critical component of lipid metabolism and cellular signaling. The pathway begins with the metabolism of arachidonic acid by cytochrome P450 (CYP) enzymes to form various EET regioisomers. These EETs then exert their biological effects before being degraded by sEH.



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Core mechanism of **BI-1935** action.

Quantitative Data

The potency and selectivity of **BI-1935** have been characterized through various in vitro assays. A summary of the key quantitative data is presented below.

In Vitro Potency and Selectivity

Target	Assay Type	Metric	Value	Reference
Human sEH	Biochemical	IC50	7 nM	[1][2]
Thromboxane Synthase	Biochemical	IC50	0.132 μ M	[1]
5-Lipoxygenase (5-LO)	Biochemical	IC50	5.92 μ M	[1]
hCYP2J2/2C9/2C19	In-house screen	Inhibition	> 1 μ M	[1][2]
IL-2	In-house screen	Inhibition	> 1 μ M	[1][2]

GPCR Selectivity Screen

BI-1935 was tested against a panel of 315 GPCR targets. Significant inhibition was observed for only two of the targets at a concentration of 10 μ M[1][2].

Target	Inhibition @ 10 μ M
Dopamine Transporter (DAT)	82%
Sigma 1 Receptor	50%

Negative Control: BI-2049

For in vitro experiments, BI-2049 is a structurally similar molecule that serves as a negative control, exhibiting significantly lower potency against human sEH[1].

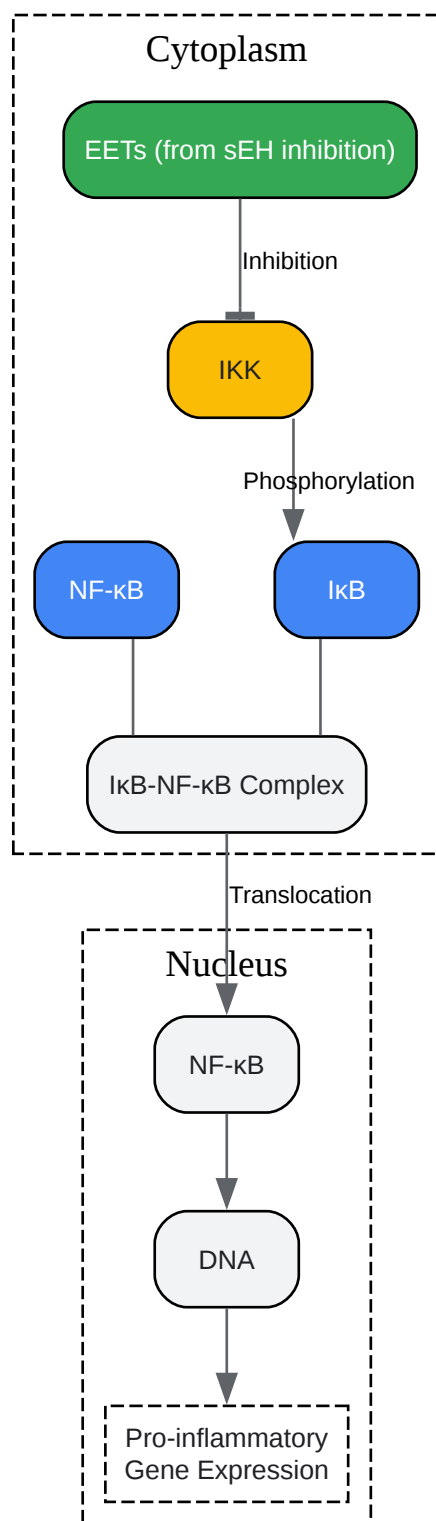
Compound	Target	Metric	Value
BI-2049	Human sEH	IC50	> 3 μ M
BI-1935	Human sEH	IC50	7 nM

Signaling Pathways

The increased levels of EETs resulting from sEH inhibition by **BI-1935** modulate downstream signaling pathways, primarily the NF- κ B and PPAR pathways, to exert their anti-inflammatory effects.

Modulation of the NF- κ B Pathway

EETs have been shown to inhibit the activation of the NF- κ B signaling pathway, a key regulator of inflammation[3][4]. By preventing the degradation of I κ B, EETs block the nuclear translocation of NF- κ B, thereby reducing the expression of pro-inflammatory genes.

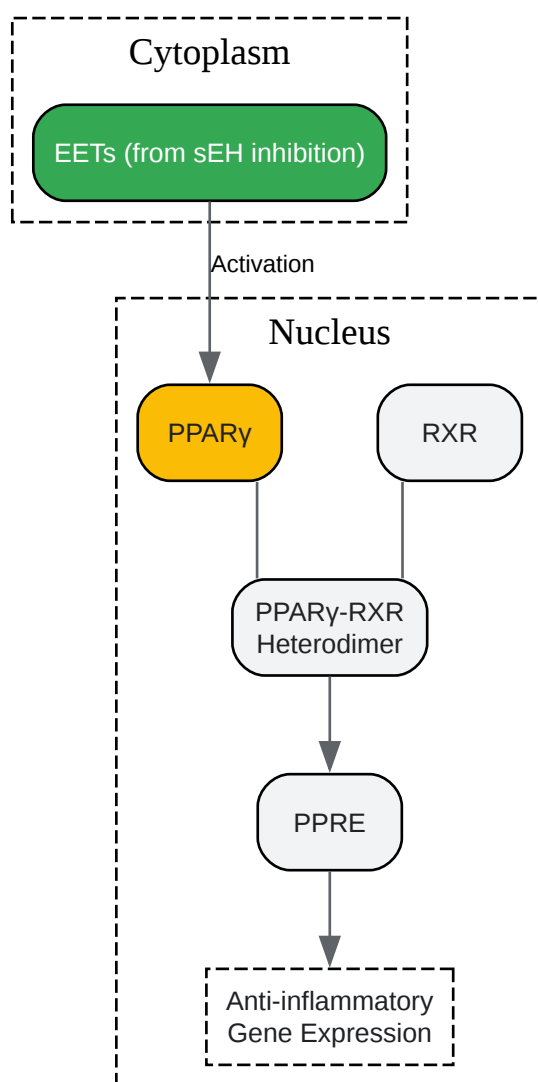


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EET-mediated inhibition of the NF-κB pathway.

Activation of the PPAR Pathway

EETs can act as agonists for Peroxisome Proliferator-Activated Receptors (PPARs), particularly PPAR γ [5][6]. Activation of PPARs leads to the transcription of genes involved in lipid metabolism and the suppression of inflammatory responses[5].



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EET-mediated activation of the PPAR γ pathway.

Experimental Protocols

In Vitro sEH Inhibition Assay (General Protocol)

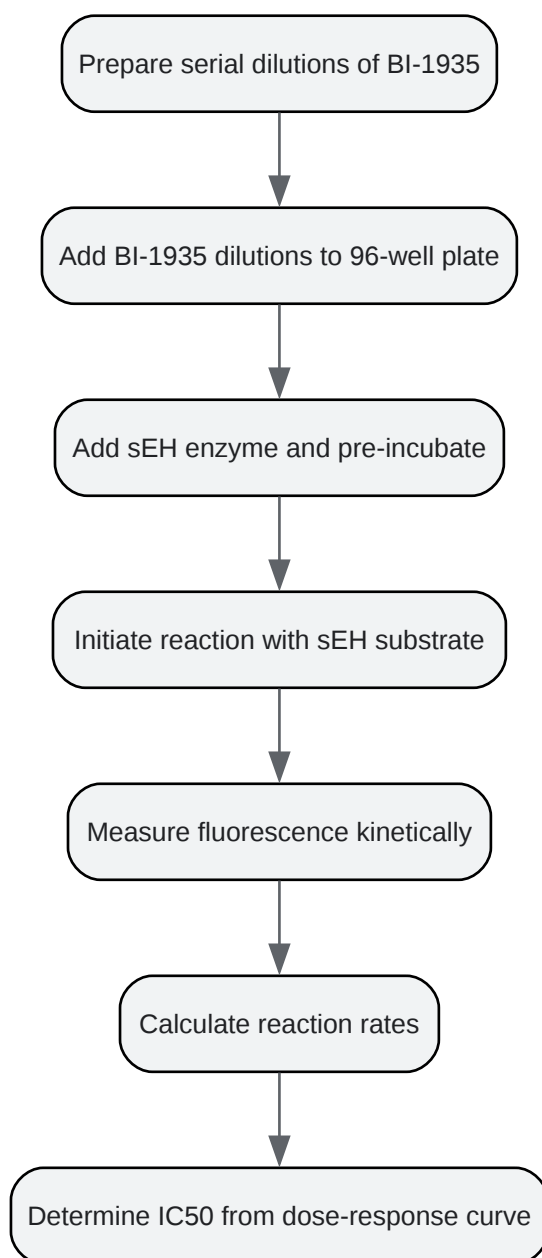
The following provides a general protocol for determining the IC₅₀ of an sEH inhibitor. Specific parameters may vary.

Materials:

- Human recombinant sEH enzyme
- sEH substrate (e.g., PHOME - (3-Phenyl-oxiranyl)-acetic acid cyano-(6-methoxy-naphthalen-2-yl)-methyl ester)
- Assay buffer (e.g., Tris-HCl, pH 7.4)
- Test compound (e.g., **BI-1935**) and solvent (e.g., DMSO)
- 96-well microplate (black, clear bottom)
- Fluorescence microplate reader

Procedure:

- Prepare serial dilutions of the test compound in the assay buffer.
- Add the diluted test compound to the wells of the microplate.
- Add the sEH enzyme to each well and incubate for a specified pre-incubation period (e.g., 15 minutes at room temperature).
- Initiate the enzymatic reaction by adding the sEH substrate to each well.
- Immediately measure the fluorescence kinetically over a set period (e.g., 30 minutes) at the appropriate excitation and emission wavelengths for the substrate used.
- Calculate the rate of reaction for each concentration of the test compound.
- Plot the reaction rate against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.



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Workflow for in vitro sEH inhibition assay.

In Vivo Efficacy

The in vivo efficacy of **BI-1935** has been demonstrated in a preclinical model of hypertension. In Dahl salt-sensitive rats, a model that mimics salt-sensitive hypertension in humans, **BI-1935** showed a dose-dependent effect on mean arterial pressure[1][2]. While the specific quantitative

data from this study is not publicly available, the results indicate that **BI-1935** is active in vivo and has the potential to lower blood pressure.

Conclusion

BI-1935 is a highly potent and selective inhibitor of soluble epoxide hydrolase. Its mechanism of action, centered on the stabilization of EETs, leads to the modulation of key inflammatory and vascular signaling pathways. The available data supports its potential as a therapeutic agent for cardiovascular and inflammatory diseases. Further investigation into its in vivo efficacy and pharmacokinetic profile is warranted to fully elucidate its therapeutic potential.

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